

reactivity profile of 5-Chloro-2-methyl-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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An In-Depth Technical Guide to the Reactivity Profile of **5-Chloro-2-methyl-3-nitrobenzaldehyde**

Executive Summary: The "Crowded Scaffold" Paradigm

5-Chloro-2-methyl-3-nitrobenzaldehyde (CAS: 1613329-99-9) represents a highly functionalized aromatic building block characterized by a "crowded" 1,2,3-substitution pattern. Unlike simpler benzaldehydes, the reactivity of this molecule is governed by the steric and electronic interplay between the electron-withdrawing nitro group (C3), the sterically demanding methyl group (C2), and the reactive aldehyde (C1).

For drug development professionals, this molecule is not merely an intermediate; it is a privileged scaffold for the synthesis of fused heterocycles—specifically ROR γ modulators (Retinoid-related Orphan Receptor gamma) and kinase inhibitors. Its unique substitution pattern allows for the rapid construction of indole, quinoline, and benzimidazole cores through "molecular editing" of its three distinct functional handles.

Chemical Profile & Structural Logic

Property	Data
CAS Number	1613329-99-9
Molecular Formula	C ₈ H ₆ ClNO ₃
Molecular Weight	199.59 g/mol
Appearance	Pale yellow to off-white solid
Purity Standard	≥98% (HPLC)
Electronic Character	Highly electron-deficient ring (Nitro + Aldehyde)
Key Hazard	Skin/Eye Irritant; Potential sensitizer

3D Conformational Analysis (The "Buttressing Effect")

The juxtaposition of the methyl group (C2) between the aldehyde (C1) and the nitro group (C3) creates significant steric strain.

- Consequence 1: The nitro group is likely twisted out of planarity with the benzene ring to relieve steric clash with the methyl group. This reduces the resonance withdrawal of the nitro group, making the ring slightly more susceptible to electrophilic attack than predicted by simple additivity rules.
- Consequence 2: The methyl protons are electronically activated (acidified) by the ortho-nitro and ortho-aldehyde groups, making this position a "latent nucleophile" for intramolecular cyclizations.

Proven Synthesis Protocols

While direct nitration of 5-chloro-2-methylbenzaldehyde is theoretically possible, it suffers from regioselectivity issues (competition between C3 and C6) and oxidation of the aldehyde. The field-proven industrial route, as documented in patent literature for RORy modulators, utilizes an oxidation strategy from the corresponding benzyl alcohol.

Protocol A: PCC Oxidation of (5-Chloro-2-methyl-3-nitrophenyl)methanol

Reference: CN106536489B

This protocol avoids the handling of sensitive aldehyde intermediates during the harsh nitration step.

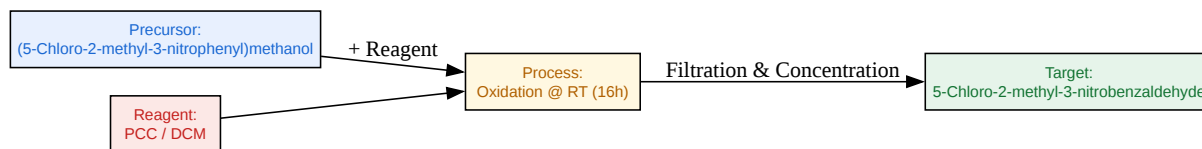
Reagents:

- Precursor: (5-Chloro-2-methyl-3-nitrophenyl)methanol (D139)[[1](#)]
- Oxidant: Pyridinium Chlorochromate (PCC)
- Solvent: Dichloromethane (DCM)

Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with (5-chloro-2-methyl-3-nitrophenyl)methanol (1.0 eq) dissolved in anhydrous DCM (10 vol).
- Oxidation: Add PCC (1.5 eq) portion-wise at room temperature (20–25°C). Note: Exothermic reaction; control addition rate to maintain temperature.
- Reaction: Stir the heterogeneous mixture for 12–16 hours. Monitor by TLC (Hexane:EtOAc 3:1) for the disappearance of the alcohol spot.
- Workup: Filter the black reaction mixture through a pad of Celite/Silica to remove chromium byproducts. Wash the pad with DCM.
- Purification: Wash the filtrate with water (2x) and brine (1x). Dry over Na₂SO₄ and concentrate in vacuo.
- Yield: Typically 85–90% as a yellow solid.

Why this route? It guarantees the correct regiochemistry (established in the precursor) and prevents over-oxidation to the benzoic acid.



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Caption: Figure 1. Oxidative synthesis route ensuring regiochemical purity.

Reactivity Profile & Applications

The molecule's reactivity is trifurcated into three distinct "zones," enabling diverse heterocycle synthesis.

Zone 1: The Nitro Group (Chemospecific Reduction)

Reducing the nitro group at C3 yields 3-amino-5-chloro-2-methylbenzaldehyde. This is a high-value intermediate because the amine and aldehyde are in a 1,3-relationship (meta), preventing immediate self-cyclization (unlike 2-aminobenzaldehyde).

- Protocol: Iron powder (Fe) in Acetic Acid (AcOH) or SnCl_2/HCl .
- Selectivity: Avoids dechlorination (which can occur with $\text{Pd/C} + \text{H}_2$).
- Application: The resulting aniline can be coupled with acyl chlorides to form amide linkers in kinase inhibitors.

Zone 2: The Aldehyde (Condensation & Olefination)

The C1-aldehyde is highly reactive due to the electron-withdrawing effect of the C3-nitro group.

- Reaction: Knoevenagel Condensation.
- Partners: Malononitrile, Ethyl cyanoacetate.
- Outcome: Formation of styryl derivatives. These are often used as Michael acceptors in covalent drug design.

Zone 3: The "Latent" Indole Synthesis (Bartoli/Leimgruber-Batcho Logic)

Although the methyl and nitro groups are ortho to each other, the presence of the aldehyde at C1 allows for a unique modification of the Leimgruber-Batcho indole synthesis.

- Condensation: React aldehyde with an amine to form an imine.
- Activation: The nitro group activates the C2-methyl protons.
- Cyclization: Under basic conditions, this system can form complex fused systems like pyrrolo[3,2-c]pyridines or modified indoles depending on the condensation partner.

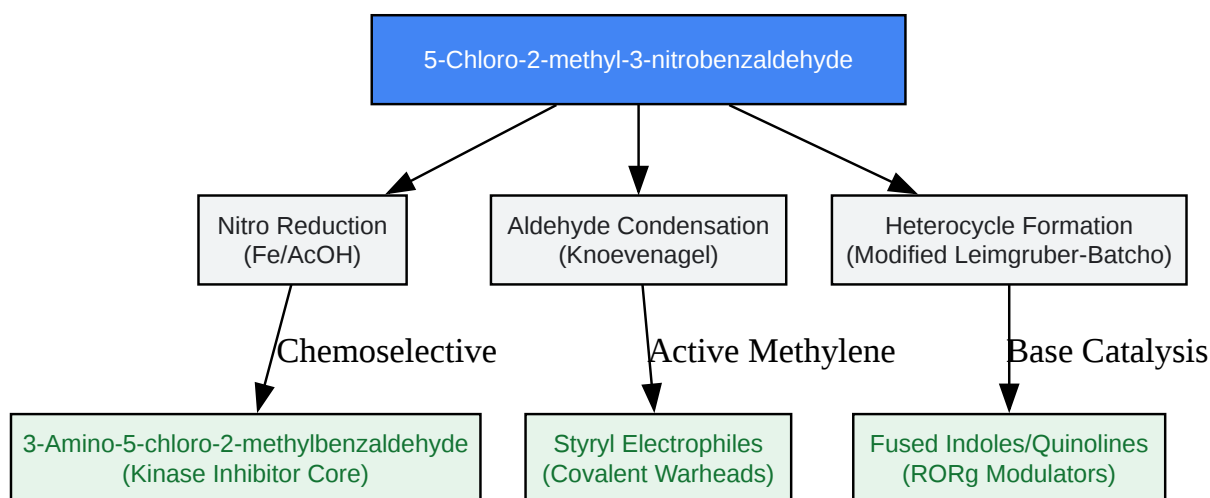
Strategic Application in Drug Discovery RORy Modulators (Autoimmune Disease)

As highlighted in patent CN106536489B, this aldehyde is a key fragment for RORy inverse agonists.

- Mechanism: The aldehyde is often converted to a benzylic amine or alcohol linker that fits into the hydrophobic pocket of the nuclear receptor.
- Role of Cl and NO₂: The Chlorine (C5) provides a lipophilic anchor, while the Nitro group (or its reduced amine form) establishes hydrogen bonding networks within the receptor's ligand-binding domain (LBD).

Synthesis of 4-Substituted Quinolines

While not a direct Friedlander partner, the 3-amino-2-methyl motif derived from this molecule allows for the synthesis of quinolines via the Combes Quinoline Synthesis (after modification of the aldehyde to a ketone or reaction with beta-diketones).



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Caption: Figure 2. Divergent synthesis pathways for drug discovery applications.

Safety & Handling Protocols

- **Thermal Stability:** The compound contains a nitro group and an aldehyde.[2] Avoid high temperatures (>100°C) in the absence of solvent to prevent runaway decomposition.
- **Sensitization:** Like many nitro-benzaldehydes, this compound is a potent skin sensitizer. Double-gloving (Nitrile) and use of a fume hood are mandatory.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. The aldehyde is prone to air oxidation to 5-chloro-2-methyl-3-nitrobenzoic acid.

References

- Patent CN106536489B. Retinoid-related orphan receptor gamma modulators and uses thereof. (2017). Assignee: GlaxoSmithKline.
- BenchChem Technical Repository. **5-Chloro-2-methyl-3-nitrobenzaldehyde** Product Data.
- PubChem Compound Summary. **5-Chloro-2-methyl-3-nitrobenzaldehyde** (CID 119069654).

- Organic Syntheses. General methods for oxidation of benzyl alcohols to benzaldehydes using PCC. (Applicable methodology).

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Sources

- 1. CN106536489B - Retinoid-related orphan receptor gamma modulators and uses thereof - Google Patents [patents.google.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
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